

Biological Activities of Emeguisin B

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Compound Focus: Emeguisin B

CAS No.: 117032-55-0

Cat. No.: S13214378

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Activity	Assay / Model	Result / Value	Citation
Antimicrobial	<i>Staphylococcus aureus</i> (SA)	Active (Specific MIC not stated)	[1]
Antimicrobial	Methicillin-resistant <i>S. aureus</i> (MRSA)	Active (Specific MIC not stated)	[1]
Antimicrobial	<i>Bacillus subtilis</i> (BS)	Active (Specific MIC not stated)	[1]
Antimicrobial	<i>Candida albicans</i> (CA)	Active (Specific MIC not stated)	[1]
Cytotoxic	Brine shrimp larva lethality test	Strong bioactivity	[1]
Cytotoxic	HuCCA-1, HepG2, A549, MOLT-3 cancer cell lines	Weak cytotoxicity	[1]
DNA Damage Repair	Anti- <i>E. coli</i> AB3027 assay	Active	[1]

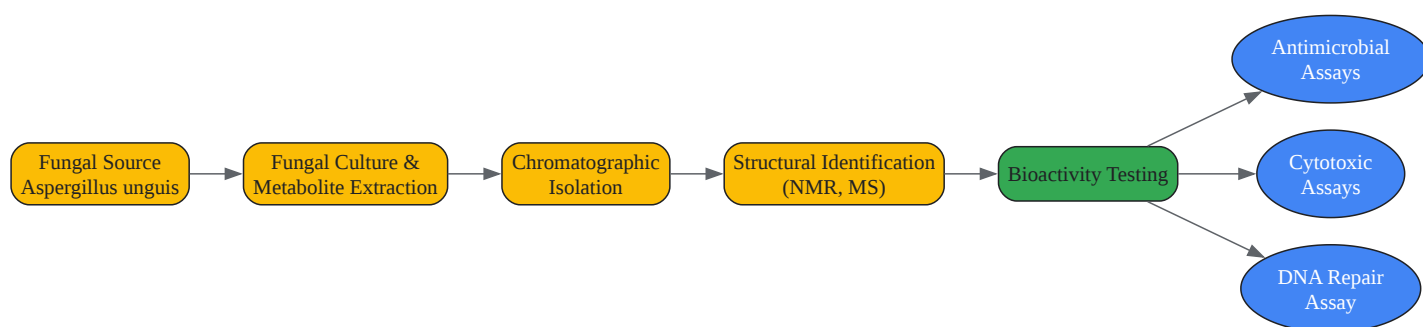
Experimental Protocols for Cited Activities

The biological activities of **Emeguisin B** were identified through standard microbiological and biochemical assays [1]:

- **Antimicrobial Activity Assays:** Testing was performed against a panel of microorganisms including *Staphylococcus aureus* (SA), Methicillin-resistant *S. aureus* (MRSA), *Bacillus subtilis* (BS), and *Candida albicans* (CA). The standard broth microdilution method is typically used to determine the **Minimum Inhibitory Concentration (MIC)**, which is the lowest concentration of a compound that prevents visible growth of a microorganism [1].
- **Cytotoxicity Assays:**
 - **Brine Shrimp Lethality Test:** This is a preliminary screening assay for toxicity. **Emeguisin B** showed **strong bioactivity** in this model [1].
 - **Human Cancer Cell Lines:** Activity was tested against various cancer cell lines (HuCCA-1, HepG2, A549, MOLT-3) using assays like MTT or XTT, which measure cell metabolic activity as a proxy for cell viability. **Emeguisin B** exhibited **weak cytotoxicity** in these tests [1].
- **DNA-Damage Repair Assay:** This tested the compound's ability to inhibit the growth of the DNA repair-deficient *E. coli* strain AB3027, indicating potential for causing DNA damage or inhibiting repair mechanisms [1].

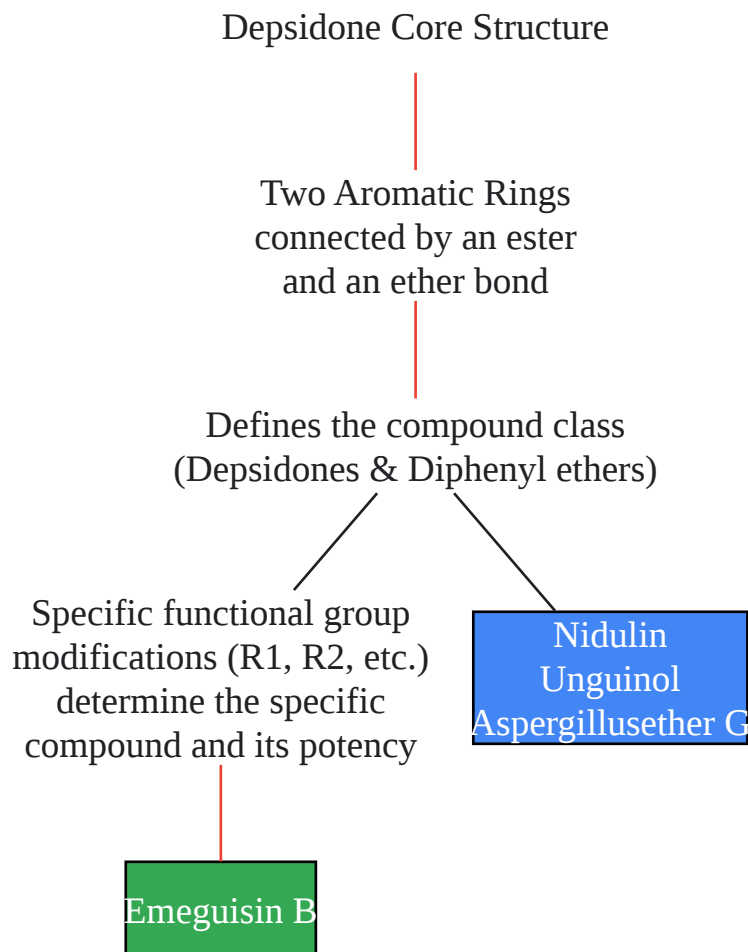
Chemical Context and Workflow

To help visualize the context of **Emeguisin B** research, the diagram below outlines the typical workflow from fungal source to activity testing.



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The following diagram illustrates the core chemical structure shared by **Emeguisin B** and related compounds, which is key to their activity.



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Research Context and Comparisons

Emeguisin B is one of many bioactive metabolites produced by the fungus *Aspergillus unguis* [1] [2]. Its core structure is a **depsidone**, a class of polyketide known for a broad range of biological activities [2].

- **Chemical Family:** **Emeguisin B** belongs to a group of fungal metabolites that also includes compounds like **Nidulin, Unguinol, and Aspergillusether G** [1]. The bioactivity of these compounds is heavily influenced by modifications (functional groups) on the core depsidone structure.
- **Promising but Incomplete Data:** While the data confirms **Emeguisin B**'s activity against several clinically relevant pathogens like MRSA, a direct and quantitative comparison with clinical antibiotics

or other depsidones is a significant gap in the currently available public literature.

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References

1. Secondary Metabolites Diversity of *Aspergillus unguis* and ... [pmc.ncbi.nlm.nih.gov]
2. Diphenyl ethers and depsidones from the endophytic ... [sciencedirect.com]

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